

Application Notes: Viability of Post-Staining Fixation for MitoTracker Red FM

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Compound of Interest

Compound Name: FM-red

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Introduction

MitoTracker probes are a class of fluorescent dyes used for labeling mitochondria in live cells. Their accumulation in mitochondria is dependent on the mitochondrial membrane potential, making them valuable tools for assessing mitochondrial health and function. A common requirement in cellular imaging workflows is the fixation of cells after staining to preserve cellular morphology for subsequent analysis, such as immunocytochemistry. This application note addresses the feasibility of fixing cells after staining with MitoTracker Red FM and provides protocols for alternative fixable mitochondrial stains.

Can Cells Be Fixed After MitoTracker Red FM Staining?

Based on manufacturer's documentation and scientific literature, MitoTracker Red FM is not well-retained in mitochondria following aldehyde-based fixation.^{[1][2][3][4]} The fluorescence signal is significantly reduced or lost after fixation, making it unsuitable for applications that require post-staining processing.^[1] While the dye is effective for imaging live cells, its carbocyanine-based structure does not covalently bind to mitochondrial proteins, leading to its leakage from the organelle upon fixation and permeabilization.

Fixable Alternatives to MitoTracker Red FM

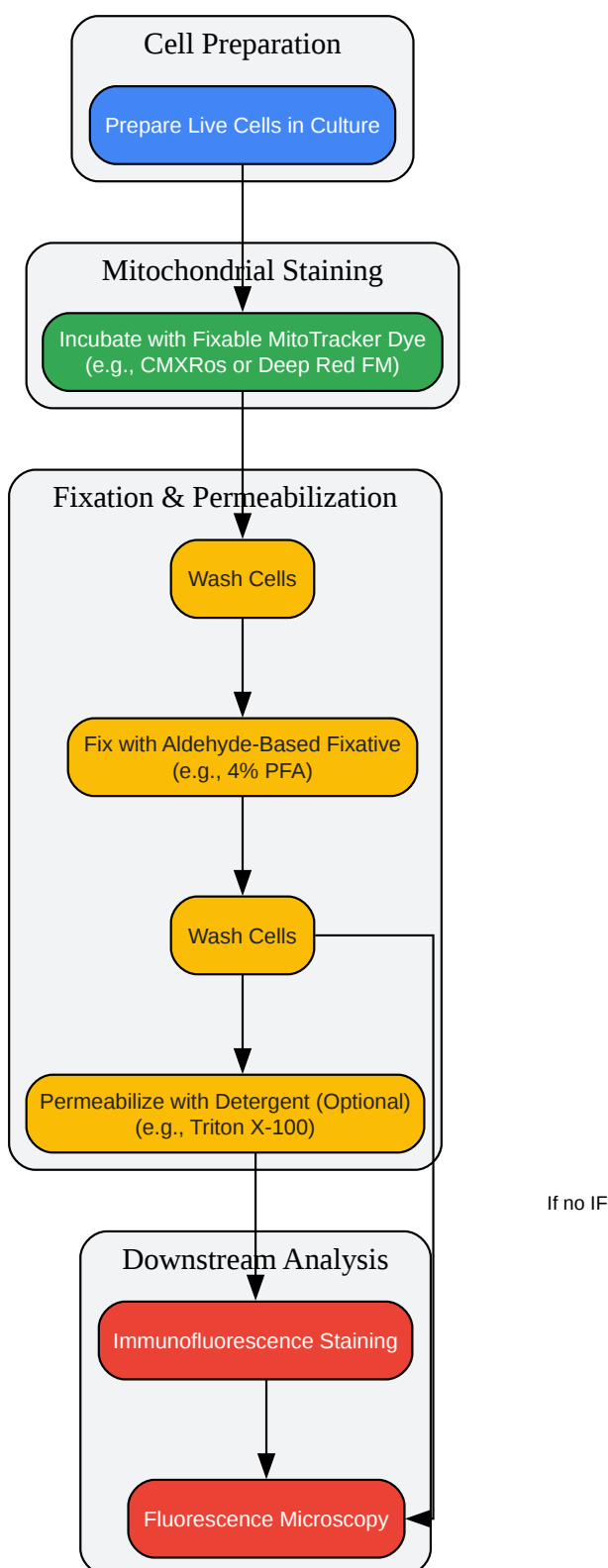
For researchers requiring fixation after mitochondrial staining, several alternative MitoTracker dyes are available that are well-retained post-fixation. These dyes typically contain a mildly thiol-reactive chloromethyl moiety that allows them to covalently bind to mitochondrial proteins, thus anchoring the dye within the mitochondria even after fixation and permeabilization.

Table 1: Comparison of Fixable and Non-Fixable MitoTracker Dyes

Feature	MitoTracker Red FM	MitoTracker Red CMXRos	MitoTracker Deep Red FM
Fixable	No	Yes	Yes
Mechanism of Retention	Accumulates based on membrane potential	Covalently binds to thiol groups of mitochondrial proteins	Covalently binds to thiol groups of mitochondrial proteins
Excitation (nm)	~581	~579	~644
Emission (nm)	~644	~599	~665

Experimental Workflow for Mitochondrial Staining and Fixation

The following diagram outlines the general workflow for staining live cells with a fixable mitochondrial dye, followed by fixation and optional permeabilization for subsequent immunofluorescence.



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Workflow for fixable mitochondrial staining.

Protocols

Protocol for Staining and Fixation using MitoTracker Red CMXRos

This protocol is adapted for adherent cells.

Materials:

- MitoTracker Red CMXRos (Thermo Fisher Scientific)
- Dimethyl sulfoxide (DMSO)
- Complete cell culture medium, pre-warmed to 37°C
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS, pre-warmed to 37°C
- 0.2% Triton X-100 in PBS (optional, for permeabilization)

Procedure:

- Prepare a 1 mM stock solution of MitoTracker Red CMXRos: Dissolve 50 µg of MitoTracker Red CMXRos in 94 µl of DMSO. Store any unused stock solution at -20°C, protected from light.
- Prepare the staining solution: Dilute the 1 mM stock solution to a final working concentration of 100-500 nM in pre-warmed complete cell culture medium. The optimal concentration may vary depending on the cell type.
- Stain the cells: Remove the culture medium from the cells and replace it with the staining solution. Incubate for 15-45 minutes at 37°C.
- Wash the cells: After incubation, remove the staining solution and wash the cells several times with fresh, pre-warmed culture medium or PBS.

- **Fix the cells:** Carefully remove the wash buffer and add pre-warmed 4% PFA solution. Incubate for 15 minutes at 37°C.
- **Rinse the cells:** After fixation, remove the PFA solution and rinse the cells several times with PBS.
- **(Optional) Permeabilize the cells:** If subsequent immunocytochemistry is to be performed, incubate the fixed cells with 0.2% Triton X-100 in PBS for 5-10 minutes at room temperature.
- **Final Wash and Imaging:** Wash the cells several times with PBS. The cells are now ready for immunofluorescence staining or can be mounted for imaging.

Protocol for Staining and Fixation using MitoTracker Deep Red FM

This protocol is also suitable for adherent cells.

Materials:

- MitoTracker Deep Red FM (Thermo Fisher Scientific)
- DMSO
- Serum-free cell culture medium, pre-warmed to 37°C
- Complete cell culture medium, pre-warmed to 37°C
- PBS
- 4% PFA in PBS, pre-warmed to 37°C

Procedure:

- **Prepare a 1 mM stock solution of MitoTracker Deep Red FM:** Dissolve 50 µg of MitoTracker Deep Red FM in 92 µL of DMSO. Store unused stock solution at -20°C, protected from light.
- **Prepare the staining solution:** Dilute the 1 mM stock solution to a final working concentration of 25-500 nM in pre-warmed serum-free medium.

- Stain the cells: Remove the culture medium and add the staining solution. Incubate for 15-45 minutes at 37°C.
- Wash the cells: Remove the staining solution and wash with pre-warmed complete culture medium.
- Fix the cells: Add pre-warmed 4% PFA and incubate for 15 minutes at room temperature.
- Rinse the cells: Remove the PFA and rinse several times with PBS. The cells are now ready for further processing or imaging. The signal should remain for up to 24 hours after fixation.

Summary of Key Considerations

- MitoTracker Red FM is not fixable. For experiments requiring fixation, use alternatives like MitoTracker Red CMXRos or MitoTracker Deep Red FM.
- The thiol-reactive chloromethyl group in fixable MitoTracker dyes is key to their retention after fixation.
- Always optimize the staining concentration and incubation time for your specific cell type to achieve the best signal-to-noise ratio.
- Staining should always be performed on live cells before fixation. Do not attempt to stain already fixed cells with these dyes.

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- To cite this document: BenchChem. [Application Notes: Viability of Post-Staining Fixation for MitoTracker Red FM]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928510#can-you-fix-cells-after-mitotracker-red-fm-staining]

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